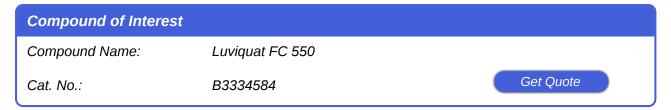


Luviquat FC 550: A Technical Guide to its Solubility in Various Solvent Systems

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For Researchers, Scientists, and Drug Development Professionals

Introduction to Luviquat FC 550 (Polyquaternium-16)

Luviquat FC 550 is the trade name for a cationic copolymer of vinylpyrrolidone and quaternized vinylimidazole, designated under the International Nomenclature for Cosmetic Ingredients (INCI) as Polyquaternium-16.[1][2][3] It is a versatile polymer widely utilized in the cosmetics and personal care industry for its conditioning, film-forming, and antistatic properties. [3][4] **Luviquat FC 550** is typically supplied as an aqueous solution containing approximately 40% of the active polymer.[5] Its cationic nature, stemming from the quaternary ammonium centers in its structure, allows it to adsorb onto negatively charged surfaces like hair and skin, forming a smooth, coherent film.[4] This technical guide provides an in-depth overview of the solubility characteristics of **Luviquat FC 550** in various solvent systems, a critical parameter for formulation development.

Solubility Profile of Luviquat FC 550

The solubility of a polymer is a key factor in its formulation and application. While precise quantitative solubility data for **Luviquat FC 550** in a wide range of organic solvents is not extensively published in publicly available literature, its general solubility characteristics can be summarized based on technical data sheets and formulation guidelines. One source explicitly states "No data available" for water solubility of Polyquaternium-16, indicating a lack of specific



quantitative measurements in that particular document.[3][4] However, its prevalent use in aqueous-based cosmetic formulations suggests high water solubility.

Aqueous Systems

Luviquat FC 550 is known to be soluble in water.[6] This property is fundamental to its use in a wide array of products such as shampoos, conditioners, and styling gels. The polymer is supplied as an aqueous solution, further indicating its compatibility with water-based systems. [5]

Polar Protic Solvents

The solubility of **Luviquat FC 550** in polar protic solvents is important for formulations that require a combination of water and other solvents like alcohols.

Solvent System	Solubility	Observations
Water	Soluble	Forms clear to slightly turbid solutions. The commercial product is an aqueous solution.[5][6]
Ethanol	Soluble	Often used in hydroalcoholic formulations like hair sprays and mousses.
Isopropanol	Soluble	Similar to ethanol, used in various cosmetic preparations.
Propylene Glycol	Soluble	Commonly used as a humectant and solvent in personal care products.
Glycerin	Soluble	Its high polarity and hydrogen bonding capacity make it a good solvent for polar polymers.

Polar Aprotic Solvents



The solubility in polar aprotic solvents can be relevant for specialized formulations.

Solvent System	Solubility	Observations
Acetone	Generally Insoluble	High concentrations of acetone are likely to cause precipitation of the polymer.
Dimethyl Sulfoxide (DMSO)	Likely Soluble	Often used as a solvent for a wide range of polymers.
Tetrahydrofuran (THF)	Generally Insoluble	Typically not a suitable solvent for highly polar, charged polymers.

Non-Polar Solvents

As a cationic polymer, **Luviquat FC 550** is generally not soluble in non-polar solvents.

Solvent System	Solubility	Observations
Hexane	Insoluble	The non-polar nature of hexane makes it a poor solvent for this polar, charged polymer.
Toluene	Insoluble	Similar to other hydrocarbons, it is not a suitable solvent.
Mineral Oil	Insoluble	Insoluble in lipophilic substances.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of polymers like **Luviquat FC 550**, based on standard industry practices such as those outlined by ASTM.

Gravimetric Method for Quantitative Solubility



This method determines the maximum concentration of a polymer that can be dissolved in a solvent at a given temperature.

Materials:

- Luviquat FC 550 (as a dried solid or solution of known concentration)
- Selected solvent
- Analytical balance
- Temperature-controlled shaker or magnetic stirrer
- Centrifuge
- Drying oven

Procedure:

- Preparation of Supersaturated Solution: Add an excess amount of Luviquat FC 550 to a known volume of the solvent in a sealed container.
- Equilibration: Place the container in a temperature-controlled shaker and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Polymer: Centrifuge the solution at a high speed to pellet any undissolved polymer.
- Sample Collection: Carefully pipette a known volume of the clear supernatant into a preweighed dish.
- Solvent Evaporation: Place the dish in a drying oven at a temperature below the decomposition temperature of the polymer until all the solvent has evaporated.
- Mass Determination: Cool the dish in a desiccator and weigh it to determine the mass of the dissolved polymer.
- Calculation: Calculate the solubility in g/100 mL or as a weight percentage.



Visual Method for Qualitative and Semi-Quantitative Solubility (Based on ASTM D3132)

This method provides a rapid assessment of solubility and can be used to determine the solubility range of a polymer in different solvents.[7]

Materials:

- Luviquat FC 550
- A range of solvents with varying polarities
- Test tubes or small vials
- Vortex mixer

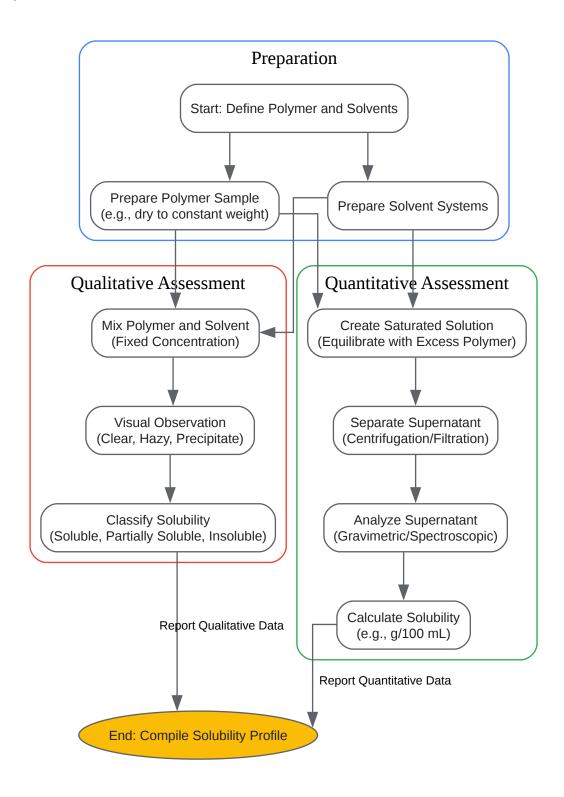
Procedure:

- Preparation of Polymer-Solvent Mixtures: Add a small, pre-weighed amount of Luviquat FC
 550 (e.g., 0.1 g) to a known volume of solvent (e.g., 10 mL) in a test tube.
- Mixing: Vigorously mix the contents using a vortex mixer for a set period (e.g., 5-10 minutes).
- Observation: Allow the mixture to stand and visually inspect for signs of dissolution.
- Classification:
 - Soluble: The solution is clear and free of any visible particles.
 - Partially Soluble: The solution is hazy, or there is a visible amount of undissolved polymer.
 - Insoluble: The polymer does not appear to dissolve and remains as a distinct phase.
- Titration for Boundary Conditions (Semi-Quantitative): To delineate solubility boundaries, a
 soluble polymer solution can be titrated with a non-solvent until precipitation is observed. The
 composition of the solvent-non-solvent mixture at the cloud point provides a semiquantitative measure of the solubility limit.



Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for determining the solubility of a polymer like **Luviquat FC 550**.



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Caption: Workflow for determining polymer solubility.

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